

# An In-depth Technical Guide to the Safety of 2-Chloroanisole

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## Compound of Interest

Compound Name: 2-Chloroanisole

Cat. No.: B146271

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety information for **2-Chloroanisole** (CAS No. 766-51-8), a versatile chemical intermediate used in various industrial applications, including the synthesis of pharmaceutical ingredients and agrochemicals.<sup>[1]</sup> The following sections detail its physical and chemical properties, toxicological data, and standardized experimental protocols relevant to its safety assessment.

## Quantitative Safety Data

The following tables summarize the key quantitative data for **2-Chloroanisole**, compiled from various safety data sheets and chemical databases.

Table 1: Physical and Chemical Properties

| Property          | Value                             | Source                                                                                              |
|-------------------|-----------------------------------|-----------------------------------------------------------------------------------------------------|
| Molecular Formula | C <sub>7</sub> H <sub>7</sub> ClO | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>                     |
| Molecular Weight  | 142.58 g/mol                      | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>                                         |
| Appearance        | Colorless to light yellow liquid  | <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>                                         |
| Melting Point     | -27 °C                            | <a href="#">[1]</a> <a href="#">[3]</a>                                                             |
| Boiling Point     | 195-196 °C                        | <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a>                     |
| Density           | 1.123 g/mL at 25 °C               | <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a>                     |
| Flash Point       | 76 °C (169 °F) - Closed Cup       | <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> |
| Vapor Pressure    | 0.5 ± 0.3 mmHg at 25°C            | <a href="#">[3]</a>                                                                                 |
| Refractive Index  | n <sub>20</sub> /D 1.545          | <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a>                     |

Table 2: Toxicological Data

| Hazard Classification          | GHS Hazard Statement                   | Source                                                                           |
|--------------------------------|----------------------------------------|----------------------------------------------------------------------------------|
| Acute Toxicity (Oral)          | H302: Harmful if swallowed             | <a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[9]</a> <a href="#">[10]</a> |
| Acute Toxicity (Dermal)        | H312: Harmful in contact with skin     | <a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[9]</a> <a href="#">[10]</a> |
| Acute Toxicity (Inhalation)    | H332: Harmful if inhaled               | <a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[9]</a> <a href="#">[10]</a> |
| Skin Corrosion/Irritation      | H315: Causes skin irritation           | <a href="#">[2]</a>                                                              |
| Serious Eye Damage/Irritation  | H319: Causes serious eye irritation    | <a href="#">[2]</a>                                                              |
| Specific Target Organ Toxicity | H335: May cause respiratory irritation | <a href="#">[2]</a>                                                              |

Table 3: Fire and Explosion Hazard Data

| Hazard Classification | GHS Hazard Statement     | Source |
|-----------------------|--------------------------|--------|
| Flammable Liquids     | H227: Combustible liquid | [2][8] |

Note: Ecological and detailed chronic toxicity data for **2-Chloroanisole** are not widely available.[8][11]

## Experimental Protocols

The safety data presented in the SDS are derived from standardized experimental protocols. Below are methodologies for two key safety parameters.

### 2.1. Acute Oral Toxicity (LD<sub>50</sub>) Determination (Based on OECD Test Guideline 401)

While OECD Test Guideline 401 has been deleted and replaced by alternative methods that reduce animal use, its methodology laid the groundwork for current acute toxicity testing.[12][13][14]

- Objective: To determine the median lethal dose (LD<sub>50</sub>) of a substance when administered orally in a single dose.
- Test Animals: Typically, healthy young adult rodents (e.g., rats) are used. Animals are acclimatized to laboratory conditions (22°C ± 3°C, 30-70% humidity, 12-hour light/dark cycle).[15]
- Procedure:
  - Fasting: Animals are fasted overnight prior to dosing to ensure gastrointestinal absorption is not affected by food.[15]
  - Dose Administration: The test substance is administered in graduated doses to several groups of animals, with one dose level per group.[15] Administration is performed by gavage using a stomach tube.[15]
  - Observation: Animals are observed for signs of toxicity and mortality for up to 14 days.[15][16]

- Necropsy: All animals that die during the test and all surviving animals at the conclusion of the test are subjected to a gross necropsy.[15]
- Data Analysis: The LD<sub>50</sub> is calculated using a recognized statistical method, representing the dose that is lethal to 50% of the test population.[15]

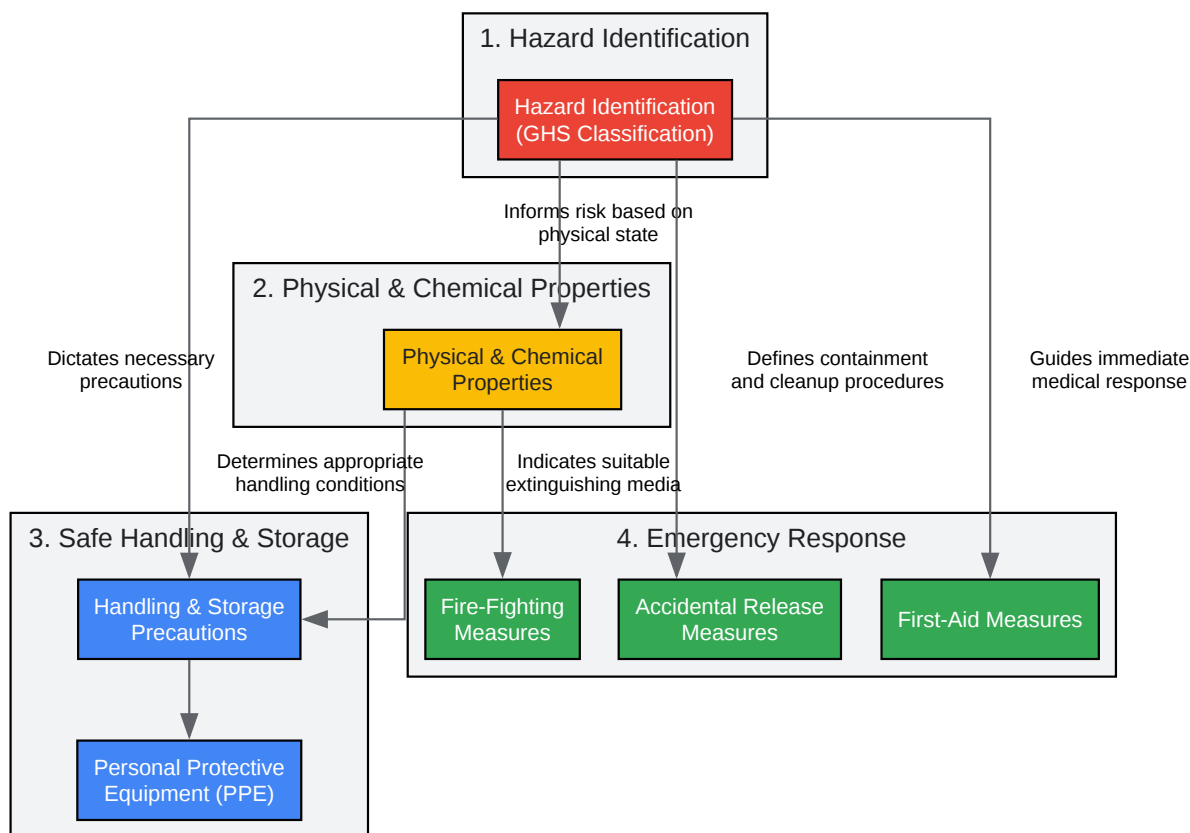
## 2.2. Flash Point Determination (Based on ASTM D93 - Pensky-Martens Closed Cup Method)

The flash point is a critical measure of a liquid's flammability. The Pensky-Martens closed-cup test is a standard method for determining the flash point of combustible liquids like **2-Chloroanisole**. [17][18][19]

- Objective: To determine the lowest temperature at which the vapors of a liquid will ignite when an ignition source is introduced.[17]
- Apparatus: A manual or automated Pensky-Martens closed-cup tester is used.[18]
- Procedure:
  - Sample Preparation: A specified volume of the test specimen is placed into the test cup.
  - Heating and Stirring: The sample is heated at a controlled, constant rate while being stirred to ensure temperature uniformity.[18]
  - Ignition Source Application: At regular temperature intervals, the stirring is stopped, and an ignition source is applied into the vapor space above the liquid.[18][19]
  - Flash Point Determination: The flash point is the lowest temperature at which the application of the ignition source causes the vapors to flash.[17]

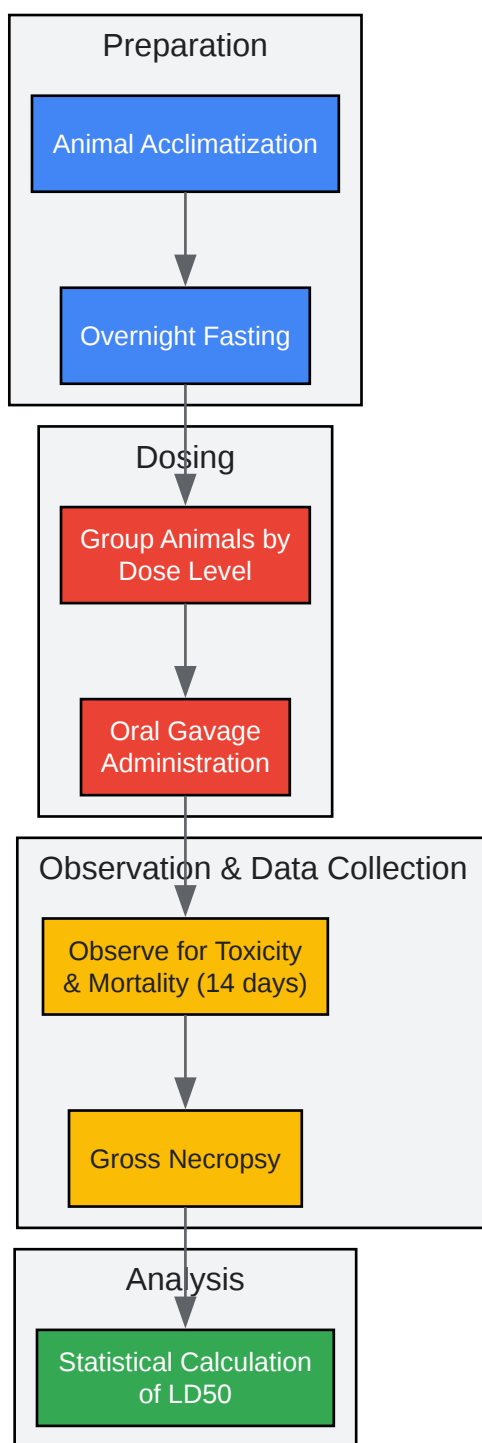
## Visualized Safety Information and Workflows

The following diagrams illustrate key logical relationships and experimental workflows related to the safety of **2-Chloroanisole**.



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Caption: Logical flow of safety information in an SDS.



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Caption: Experimental workflow for acute oral toxicity testing.

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## References

- 1. nbinnno.com [nbinnno.com]
- 2. 2-Chloroanisole | C<sub>7</sub>H<sub>7</sub>ClO | CID 13011 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-Chloroanisole | CAS#:766-51-8 | Chemsrsc [chemsrc.com]
- 4. 2-Chloroanisole CAS#: 766-51-8 [m.chemicalbook.com]
- 5. echemi.com [echemi.com]
- 6. 2-氯苯甲醚 98% | Sigma-Aldrich [sigmaaldrich.com]
- 7. 2-Chloroanisole 98 766-51-8 [sigmaaldrich.com]
- 8. fishersci.com [fishersci.com]
- 9. Page loading... [wap.guidechem.com]
- 10. XiXisys | GHS 11 (Rev.11) SDS Word 下载 CAS: 766-51-8 Name: 2-chloroanisole [xixisys.com]
- 11. cdn isotopes.com [cdn isotopes.com]
- 12. oecd.org [oecd.org]
- 13. scribd.com [scribd.com]
- 14. oecd.org [oecd.org]
- 15. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 16. researchgate.net [researchgate.net]
- 17. precisionlubrication.com [precisionlubrication.com]
- 18. ASTM D93 | Flash Point by Pensky-Martens Closed Cup Tester [ayalytical.com]
- 19. Flash Point by Pensky-Martens Closed Cup: ASTM D93 Standard Tests - The ANSI Blog [blog.ansi.org]
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